

2,6-Dichloro-4-methoxyaniline molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dichloro-4-methoxyaniline

Cat. No.: B019904

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An In-Depth Technical Overview of 2,6-Dichloro-4-methoxyaniline

This document provides a concise summary of the fundamental physicochemical properties of **2,6-Dichloro-4-methoxyaniline**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Physicochemical Data Summary

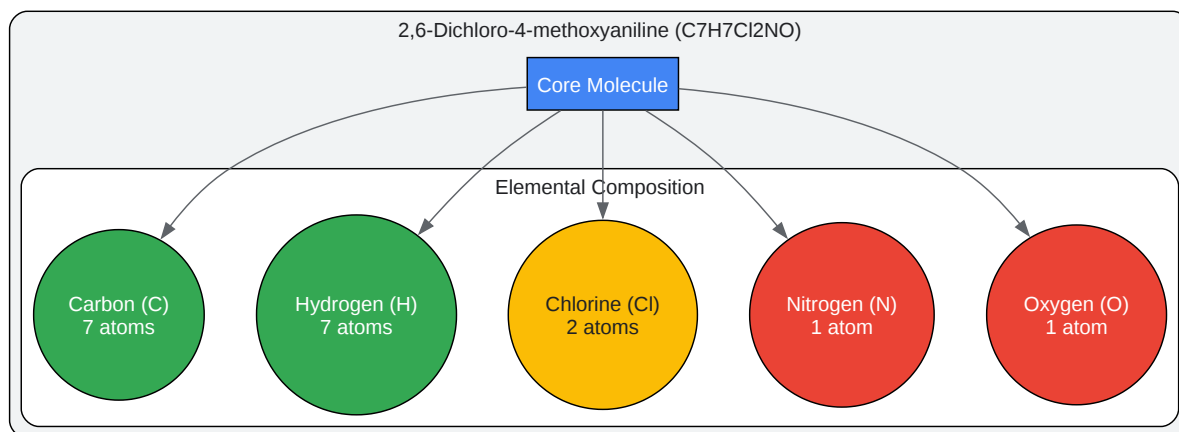
The core molecular properties of **2,6-Dichloro-4-methoxyaniline** are presented below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C7H7Cl2NO[1]
Molecular Weight	192.04 g/mol [1][2]
CAS Number	6480-66-6

Molecular Composition

The chemical formula, C7H7Cl2NO, delineates the elemental composition of a single molecule of **2,6-Dichloro-4-methoxyaniline**. This structure is comprised of a central aromatic ring

system with specific substitutions that determine its chemical reactivity and physical properties. The diagram below illustrates the constituent elements of the molecule.



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Caption: Elemental composition of **2,6-Dichloro-4-methoxyaniline**.

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References

- 1. scbt.com [scbt.com]
- 2. chemsynthesis.com [chemsynthesis.com]

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